

# Synthesis of Disperse Yellow 56 via diazotization

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## Compound of Interest

Compound Name: Disperse Yellow 56

Cat. No.: B6595850

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An In-depth Technical Guide to the Synthesis of **Disperse Yellow 56** (C.I. 216550) via Diazotization

## Introduction

**Disperse Yellow 56**, also identified by the Colour Index name C.I. 216550 and CAS number 54077-16-6, is a double azo, red-light yellow disperse dye.<sup>[1][2]</sup> It is primarily utilized in the dyeing of synthetic fibers, particularly polyester, due to its insolubility in water and ability to sublime, allowing for high-temperature dyeing methods.<sup>[3][4]</sup> The synthesis of this dye is a classic example of diazo coupling, a cornerstone of azo dye chemistry. This process involves two main stages: the diazotization of a primary aromatic amine and the subsequent coupling of the resulting diazonium salt with an electron-rich coupling component.

The established manufacturing method for **Disperse Yellow 56** involves the diazotization of 4-(Phenyldiazenyl)benzenamine (commonly known as 4-aminoazobenzene) followed by an azo coupling reaction with Quinoline-2,4-diol.<sup>[1][2]</sup> This guide provides a detailed overview of the chemical principles, a representative experimental protocol, and relevant technical data for the synthesis of **Disperse Yellow 56**.

## Physicochemical and Technical Data

Quantitative data for **Disperse Yellow 56** is summarized below. This information is crucial for characterization and application purposes.

Table 1: General Properties of **Disperse Yellow 56**

Property	Value	Reference(s)
CAS Number	54077-16-6	<a href="#">[2]</a> <a href="#">[4]</a>
C.I. Name	Disperse Yellow 56, C.I. 216550	<a href="#">[2]</a>
Molecular Formula	C <sub>21</sub> H <sub>15</sub> N <sub>5</sub> O <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	369.38 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Red-light yellow / Orange powder	<a href="#">[2]</a>
Solubility	Soluble in acetone; Insoluble in water	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	4-hydroxy-3-[(4-phenyldiazenylphenyl)diazenyl]-1H-quinolin-2-one	<a href="#">[5]</a>

Table 2: Application and Fastness Properties

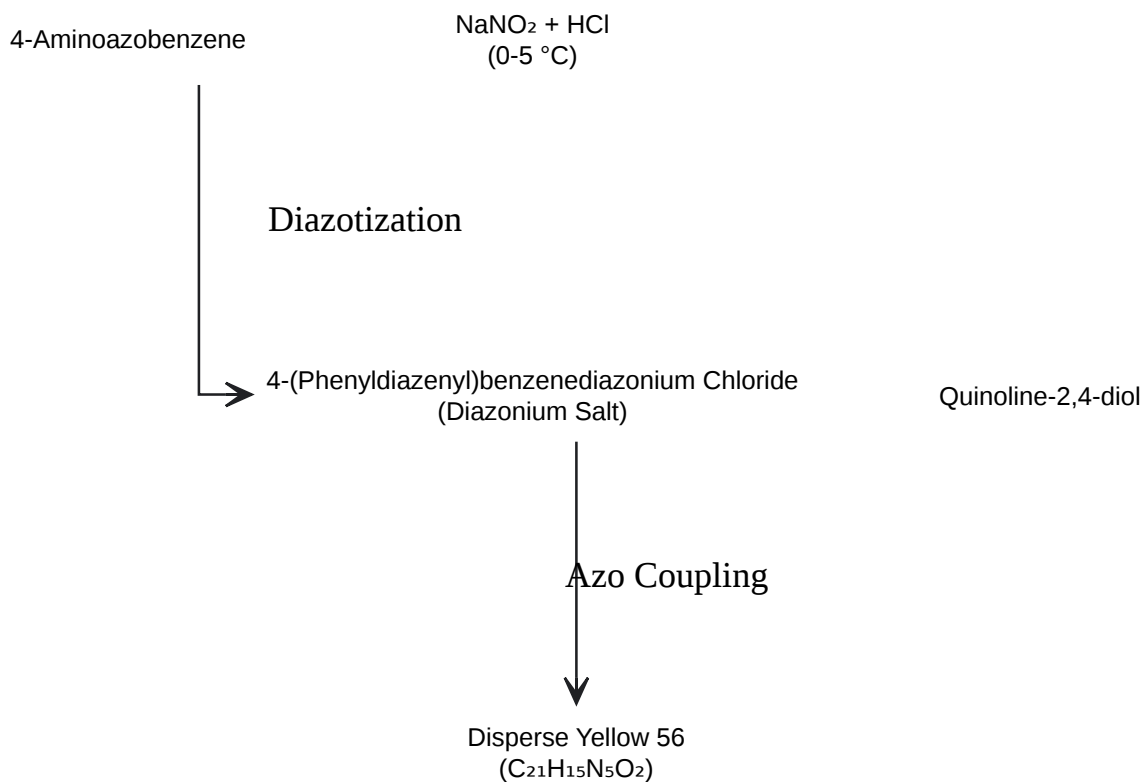
Property	Details	Reference(s)
Primary Application	Dyeing of polyester and other synthetic fibers	<a href="#">[3]</a>
Dyeing pH	4 - 5	<a href="#">[1]</a>
Melt Dyeing Temperature	210 - 220 °C	<a href="#">[2]</a>
Light Fastness (ISO)	6	<a href="#">[1]</a>
Washing Fastness (ISO)	4-5	<a href="#">[1]</a>
Ironing Fastness (ISO)	4-5	<a href="#">[1]</a>

## Reaction Pathway and Mechanism

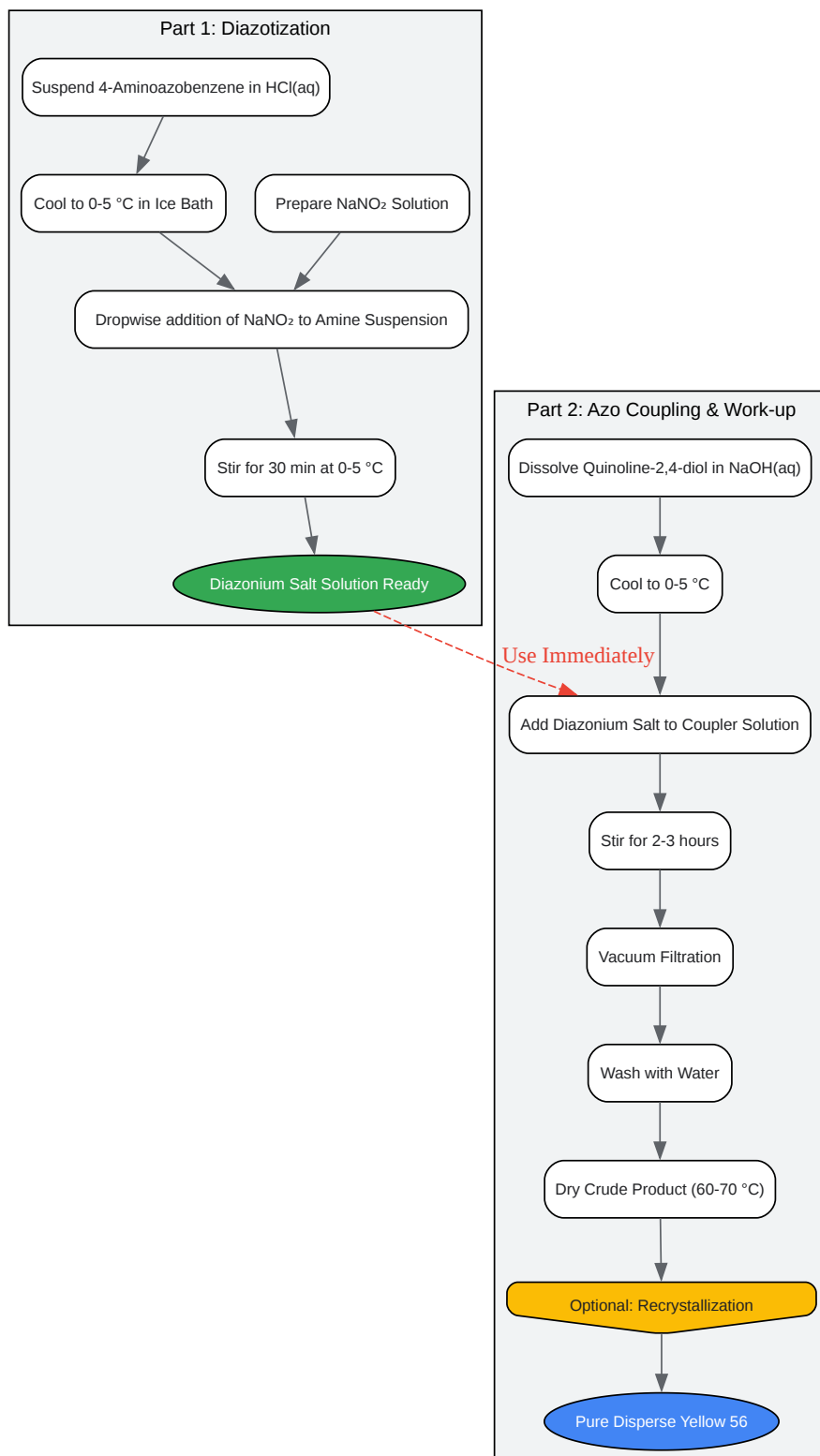
The synthesis of **Disperse Yellow 56** is a two-step process.

- **Diazotization:** 4-Aminoazobenzene is treated with nitrous acid ( $\text{HNO}_2$ ), generated in situ from sodium nitrite and a strong mineral acid (e.g., hydrochloric acid), at low temperatures (0–5 °C). This converts the primary amino group into a highly reactive diazonium salt.<sup>[6]</sup>
- **Azo Coupling:** The diazonium salt acts as an electrophile and attacks the electron-rich coupling component, Quinoline-2,4-diol, at the position of highest electron density, forming a stable azo compound, **Disperse Yellow 56**.

## Synthesis of Disperse Yellow 56



## Experimental Workflow for Disperse Yellow 56 Synthesis

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